

In-Depth Toxicological Profile of 4-Methyldiphenylamine: A Guide for Researchers

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Compound of Interest

Compound Name: 4-Methyldiphenylamine

Cat. No.: B188801

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Comprehensive analysis of the toxicological properties of **4-Methyldiphenylamine** (CAS No. 620-84-8), a key intermediate in organic synthesis, reveals significant data gaps in the publicly available scientific literature. This guide summarizes the current state of knowledge and highlights the need for further research to fully characterize its safety profile for professionals in drug development and chemical research.

Executive Summary

4-Methyldiphenylamine, also known as N-phenyl-p-toluidine, is a chemical intermediate with applications in the synthesis of various organic compounds.^[1] Despite its industrial use, a thorough review of publicly accessible toxicological data indicates a significant lack of comprehensive studies on its potential effects on human health and the environment. This document consolidates the available information from safety data sheets and related chemical profiles to provide a foundational understanding for researchers, scientists, and drug development professionals. The current data primarily classifies the substance as harmful if swallowed or in contact with skin, and as an irritant to skin and eyes.^{[2][3]} However, detailed quantitative data on acute and chronic toxicity, carcinogenicity, genotoxicity, and reproductive effects are not readily available.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	620-84-8	[4]
Molecular Formula	C ₁₃ H ₁₃ N	[3]
Molecular Weight	183.25 g/mol	[3]
Appearance	Light brown or white to off-white crystalline solid/powder	[1][5]
Solubility	Insoluble in water	[3]

Toxicological Data

A comprehensive search of available literature and safety databases reveals a notable absence of detailed toxicological studies for **4-Methyldiphenylamine**. The majority of available safety data sheets consistently report "no data available" for critical toxicological endpoints.

Acute Toxicity

Quantitative data from oral, dermal, or inhalation acute toxicity studies (e.g., LD50 or LC50 values) are not available in the reviewed literature.[2][3] The substance is classified as harmful if swallowed and harmful in contact with skin based on general hazard statements.[3]

Skin and Eye Irritation

4-Methyldiphenylamine is categorized as a skin and eye irritant.[3] It is reported to cause skin irritation and serious eye irritation.[2][3]

Sensitization

There is no available data to assess the potential of **4-Methyldiphenylamine** to cause skin or respiratory sensitization.[2]

Sub-chronic and Chronic Toxicity

No studies on the effects of repeated or long-term exposure to **4-Methyldiphenylamine** were identified.

Carcinogenicity

There are no available studies to evaluate the carcinogenic potential of **4-Methyldiphenylamine**.[\[2\]](#)[\[3\]](#)

Genotoxicity

No data from in vitro or in vivo genotoxicity assays (e.g., Ames test, micronucleus assay) for **4-Methyldiphenylamine** are publicly available.[\[2\]](#)

Reproductive and Developmental Toxicity

Information regarding the potential reproductive or developmental effects of **4-Methyldiphenylamine** is not available.[\[2\]](#)

Hazard Identification and Classification

Based on the limited available information, **4-Methyldiphenylamine** is classified with the following hazard statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

The signal word associated with these hazards is "Warning".[\[2\]](#)[\[3\]](#)

Experimental Protocols

Due to the absence of detailed toxicological studies in the public domain, specific experimental protocols for **4-Methyldiphenylamine** cannot be provided. For general guidance on toxicological testing methodologies, researchers are directed to established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) for the testing of chemicals. These guidelines provide standardized procedures for a comprehensive suite of toxicological evaluations, including:

- Acute Oral Toxicity: OECD Test Guideline 420, 423, or 425
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Skin Sensitization: OECD Test Guideline 406, 429, or 442A/B
- Repeated Dose Toxicity: OECD Test Guidelines 407, 408, 409, or 410/411
- Carcinogenicity: OECD Test Guideline 451
- Genotoxicity: OECD Test Guidelines 471 (Ames test), 473 (In vitro Chromosome Aberration Test), 476 (In vitro Mouse Lymphoma Assay), 487 (In vitro Micronucleus Test), and in vivo tests 474, 475, 488.
- Reproductive and Developmental Toxicity: OECD Test Guidelines 414, 415, 416, 421, or 422.

Signaling Pathways and Mechanisms of Toxicity

As no specific toxicological studies have been published, the signaling pathways and mechanisms of toxicity for **4-Methyldiphenylamine** remain uninvestigated. Research into the metabolic fate of the compound and its potential interactions with cellular pathways is required to elucidate its toxicological profile.

Conclusion and Recommendations

The toxicological profile of **4-Methyldiphenylamine** is largely incomplete based on publicly available information. While it is identified as a harmful and irritant substance, a comprehensive understanding of its potential long-term health effects is lacking. For professionals in research, drug development, and chemical safety, this represents a significant data gap.

It is strongly recommended that a suite of toxicological studies, following established international guidelines, be conducted to fully characterize the safety profile of **4-Methyldiphenylamine**. This should include, at a minimum, assessments of acute toxicity, skin and eye irritation, genotoxicity, and repeated dose toxicity. The findings of such studies would be invaluable for conducting robust risk assessments and ensuring the safe handling and use of this chemical intermediate.

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